

# A Technical Guide to the Physical Properties of 2,6-Diacetylpyridine

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## Compound of Interest

Compound Name: 2,6-Diacetylpyridine

Cat. No.: B075352

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## Abstract

**2,6-Diacetylpyridine** is a pivotal organic compound, recognized for its role as a versatile precursor in coordination chemistry and organic synthesis.<sup>[1][2][3]</sup> Its symmetric diketone structure, built upon a pyridine scaffold, makes it an essential building block for the synthesis of complex ligands, particularly Schiff bases like diiminopyridine (DIP) ligands, which are instrumental in the development of catalysts and materials with unique electronic properties.<sup>[1]</sup> This document provides a comprehensive overview of the physical and chemical properties of **2,6-Diacetylpyridine**, detailed experimental protocols for their determination, and visual representations of its synthesis and key reactions.

## Core Physical and Chemical Properties

**2,6-Diacetylpyridine** is a white to off-white crystalline solid under standard conditions.<sup>[1][4]</sup> It is soluble in organic solvents such as chloroform and DMSO, as well as in water.<sup>[2][3][4][5][6]</sup>

## Tabulated Physical Data

The quantitative physical properties of **2,6-Diacetylpyridine** are summarized in the table below for ease of reference.

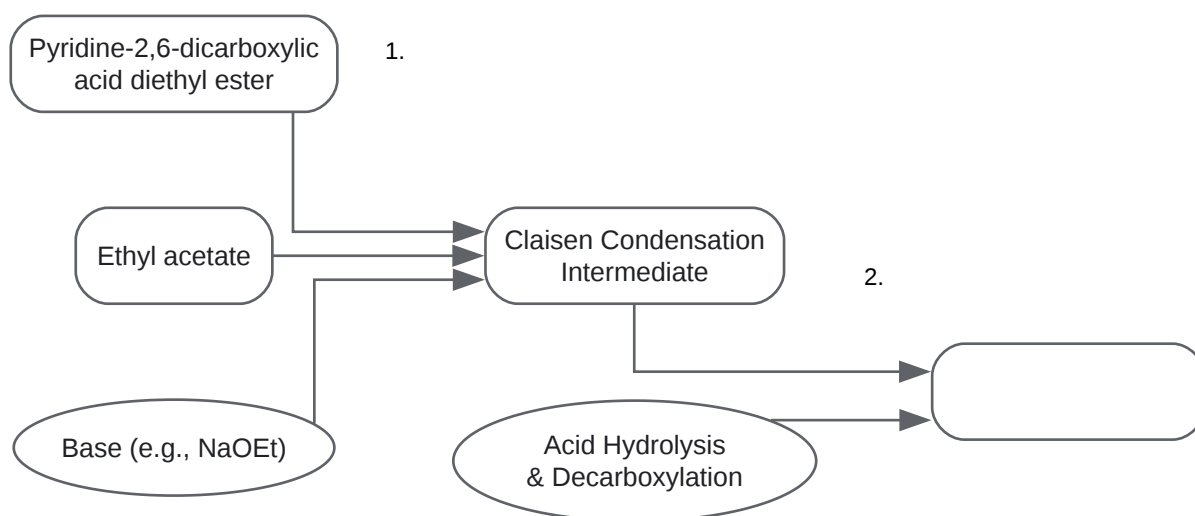
Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][7]
Molecular Weight	163.17 g/mol	[2][4][7]
Appearance	White to off-white crystalline needles or powder	[1][2][4]
Melting Point	79-82 °C	[2][5][7]
Boiling Point	126 °C at 6 mmHg	[2][8]
Density	~1.119 - 1.202 g/cm <sup>3</sup> (rough estimate)	[1][2][4]
Vapor Pressure	0.00251 mmHg at 25°C	[4]
Water Solubility	Soluble	[2][3][4][5][6]
Solubility in other solvents	Soluble in chloroform and DMSO	[2][3][5][6]

## Synthesis and Key Reactions

**2,6-Diacetylpyridine** serves as a critical starting material in the synthesis of multidentate ligands. Its preparation and subsequent reactions are fundamental to various research applications.

### Synthesis of 2,6-Diacetylpyridine

One common synthetic route to **2,6-Diacetylpyridine** involves the Claisen condensation of a 2,6-pyridinedicarboxylate ester with ethyl acetate, followed by hydrolysis and decarboxylation. A general representation of this synthesis is provided below.

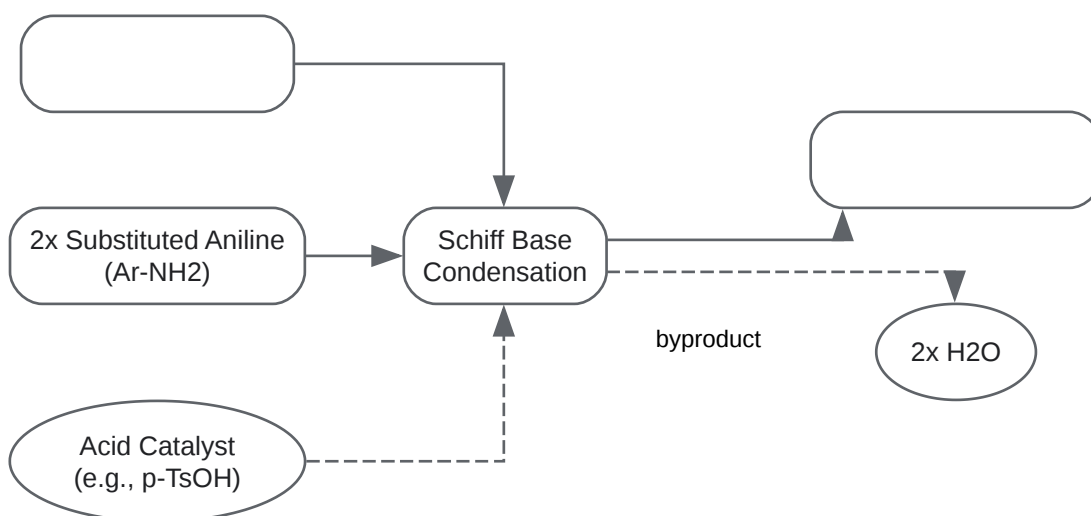


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Caption: Synthesis of **2,6-Diacetylpyridine** via Claisen condensation.

## Synthesis of Diiminopyridine (DIP) Ligands

A primary application of **2,6-Diacetylpyridine** is in the synthesis of diiminopyridine (DIP) ligands through a Schiff base condensation reaction with substituted anilines.<sup>[1]</sup> This reaction is a cornerstone of modern ligand design.



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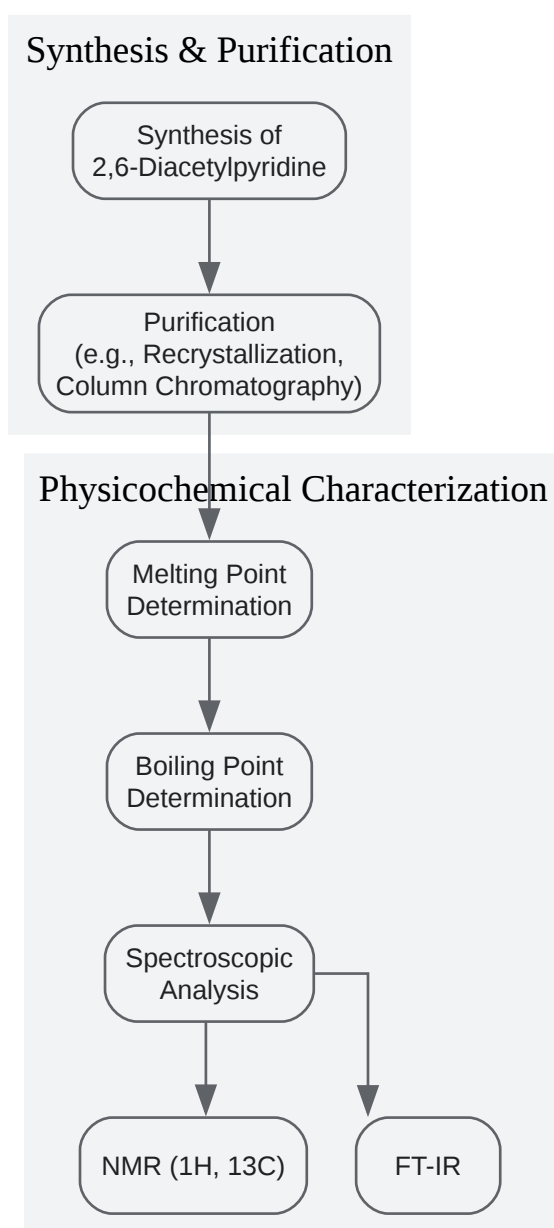
Caption: General scheme for the synthesis of Diiminopyridine (DIP) ligands.

## Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **2,6-Diacetylpyridine**.

### General Workflow for Physicochemical Characterization

A typical workflow for the characterization of a synthesized organic compound like **2,6-Diacetylpyridine** is outlined below.



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Caption: Experimental workflow for the characterization of **2,6-Diacetylpyridine**.

## Melting Point Determination

Objective: To determine the melting point range of solid **2,6-Diacetylpyridine**.

Methodology:

- A small amount of finely powdered, dry **2,6-Diacetylpyridine** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in a melting point apparatus (e.g., a Thiele tube with heating oil or an automated digital apparatus).
- The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.
- The melting point is reported as the range T1-T2.

## Boiling Point Determination (at Reduced Pressure)

Objective: To determine the boiling point of **2,6-Diacetylpyridine** under reduced pressure to prevent decomposition.

Methodology:

- A small amount of **2,6-Diacetylpyridine** is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is placed inverted into the test tube with the open end submerged in the liquid.

- The test tube is attached to a thermometer and placed in a heating bath (e.g., Thiele tube).
- The apparatus is connected to a vacuum source, and the pressure is lowered to the desired value (e.g., 6 mmHg).
- The sample is heated gently.
- The temperature is noted when a rapid and continuous stream of bubbles emerges from the inverted capillary tube. This is the boiling point at the recorded pressure.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for structural elucidation.

Methodology:

- Approximately 5-10 mg of **2,6-Diacetylpyridine** is dissolved in about 0.5-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- The sample is mixed thoroughly to ensure homogeneity.
- The NMR tube is placed in the spectrometer.
- The spectrometer is tuned, and the magnetic field is shimmed to achieve optimal resolution.
- $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired using standard pulse sequences. For  $^{13}\text{C}$  NMR, a sufficient number of scans are accumulated to achieve a good signal-to-noise ratio due to the low natural abundance of  $^{13}\text{C}$ .

## Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in **2,6-Diacetylpyridine**.

Methodology (Thin Solid Film Method):

- A small amount (a few milligrams) of **2,6-Diacetylpyridine** is dissolved in a few drops of a volatile solvent (e.g., methylene chloride or acetone) in a small vial.
- A single drop of this solution is placed onto the surface of a salt plate (e.g., KBr or NaCl).

- The solvent is allowed to evaporate completely, leaving a thin, solid film of the compound on the plate.
- The salt plate is placed in the sample holder of the FT-IR spectrometer.
- A background spectrum of the clean, empty sample chamber is collected first.
- The IR spectrum of the sample is then recorded.

## Safety and Handling

**2,6-Diacetylpyridine** should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Store in a cool, dry, well-ventilated area away from oxidizing agents.[3]

## Conclusion

The well-defined physical properties of **2,6-Diacetylpyridine**, combined with its synthetic accessibility, solidify its importance as a fundamental building block in chemistry. The experimental protocols outlined in this guide provide a framework for the consistent and accurate characterization of this and similar organic compounds, which is essential for advancing research and development in materials science and medicinal chemistry.

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